

Technical Application Note: High-Purity Recrystallization of 3-(Methylamino)-4-nitrophenol

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Compound of Interest

Compound Name: 3-(Methylamino)-4-nitrophenol

CAS No.: 14703-79-8

Cat. No.: B088026

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Executive Summary & Compound Profile

This application note details the protocol for the recrystallization of **3-(Methylamino)-4-nitrophenol**, a critical intermediate often utilized in the synthesis of heterocyclic dyes and pharmaceutical scaffolds.

Critical Distinction: Researchers must distinguish this compound (an aniline derivative) from its isomer, 3-Methyl-4-nitrophenol (a cresol derivative, CAS 2581-34-2). Confusing these two will lead to failed solubility predictions and process deviations.

Compound Specifications

Parameter	Detail
Chemical Name	3-(Methylamino)-4-nitrophenol
CAS Number	14703-79-8
Molecular Formula	C ₇ H ₈ N ₂ O ₃
Molecular Weight	168.15 g/mol
Structure	Phenol core with -OH at C1, -NO ₂ at C4, and -NHCH ₃ at C3.
Appearance	Typically a dark orange to red crystalline solid.
Acidity/Basicity	Amphoteric but predominantly acidic due to the p-nitro phenol moiety; the amine is deactivated by the o-nitro group.

Pre-Validation: Solubility Profiling (Self-Validating System)

Before committing the bulk material, you must validate the solvent system. This compound exhibits "push-pull" electronic effects (electron-donating amine vs. electron-withdrawing nitro), which can make solubility unpredictable based on simple polarity rules.

The "Rule of 3" Solubility Test: Perform this test with 50 mg of crude material to determine the optimal solvent window.

Solvent System	Polarity Index	Predicted Behavior	Observation (User to Validate)
Water (pH 7)	9.0	Insoluble cold; sparingly soluble hot.	Likely poor solvent.
Ethanol (Abs.)	5.2	Soluble cold; very soluble hot.	Potential for "oiling out" if too concentrated.
Ethanol:Water (80:20)	~6.0	Ideal Target. Soluble hot; crystallizes upon cooling.	Primary candidate.
Ethyl Acetate	4.4	Soluble. Good for removing non-polar impurities.	Secondary candidate.
Toluene	2.4	Insoluble/Sparingly soluble.	Anti-solvent candidate.

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Expert Insight: For nitro-aminophenols, Ethanol/Water (90:10 to 70:30) is statistically the most robust system. The water component suppresses the solubility of non-polar byproducts while the ethanol solubilizes the target at reflux.

Detailed Recrystallization Protocol

Phase A: Dissolution & Hot Filtration

Objective: Maximize saturation while removing mechanical impurities and insoluble salts (e.g., NaF/NaCl from synthesis).

- Preparation: Place the crude **3-(Methylamino)-4-nitrophenol** in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.

- Solvent Addition: Add 95% Ethanol (approx. 10 mL per gram of solid). Note: Do not add the calculated "final" volume yet.
- Heating: Heat the mixture to a gentle reflux (approx. 78°C).
- Saturation Adjustment:
 - If the solid dissolves completely immediately, the solution is too dilute. Evaporate solvent until precipitation begins, then add just enough hot solvent to redissolve.
 - If solid remains, add hot Ethanol/Water (90:10) in small aliquots through the condenser until clear.
- Decolorization (Optional): If the crude is dark brown/tarry, add Activated Charcoal (1-3 wt%). Reflux for 10 minutes.
- Hot Filtration:
 - Pre-heat a glass funnel and fluted filter paper (or a sintered glass funnel) to prevent premature crystallization.
 - Filter the boiling solution rapidly into a clean, pre-warmed Erlenmeyer flask.

Phase B: Controlled Nucleation

Objective: Grow pure crystal lattices while rejecting impurities into the mother liquor.

- Ambient Cooling: Allow the filtrate to cool to room temperature (20-25°C) undisturbed.
 - Critical Process Parameter (CPP): Do not agitate. Agitation induces rapid precipitation (trapping impurities) rather than crystallization.
- Seeding (If "Oiling Out" Occurs):
 - Nitro-phenols often form a supercooled oil. If oil droplets appear, scratch the inner wall of the flask with a glass rod or add a seed crystal of pure material.
 - Re-heat to dissolve the oil and cool more slowly (insulate the flask).

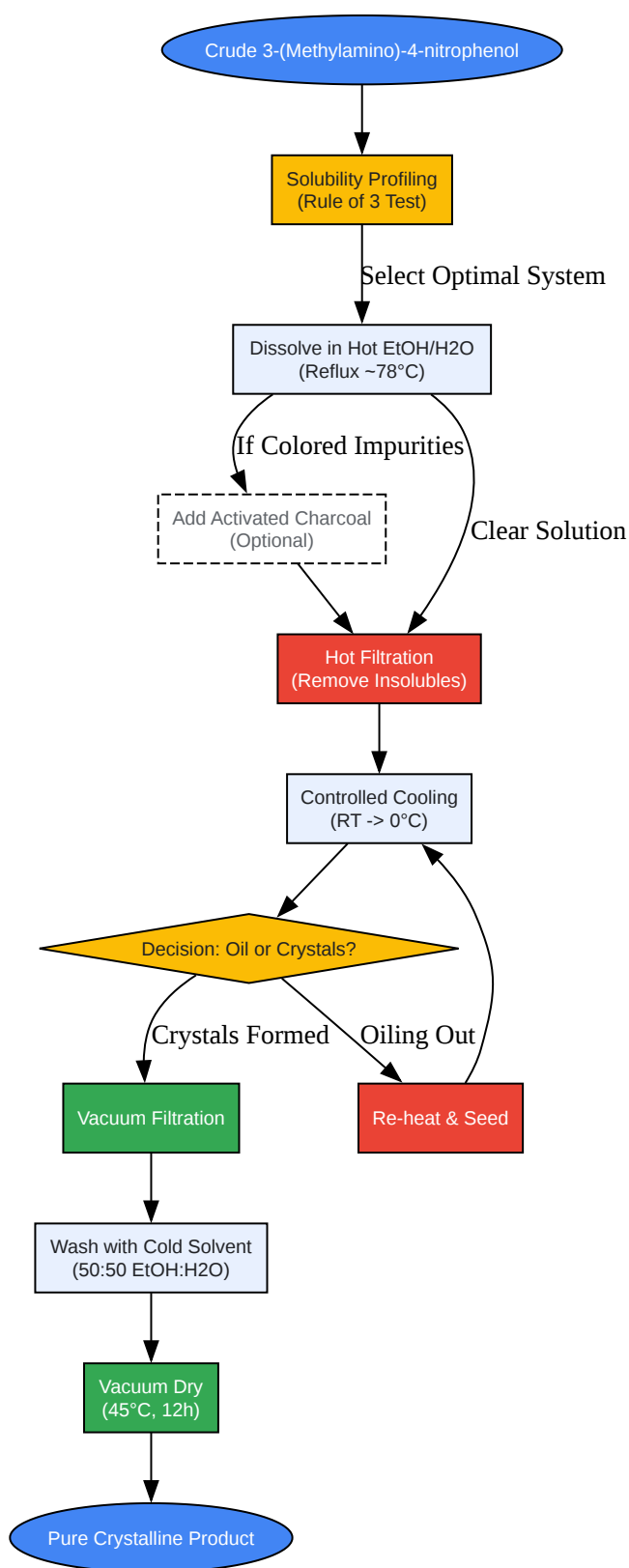
- Cryogenic Crystallization: Once room temperature equilibrium is reached (crystals are visible), place the flask in an ice-water bath (0-4°C) for 1 hour to maximize yield.

Phase C: Isolation & Drying

- Filtration: Collect the crystals using vacuum filtration (Buchner funnel).
- Washing: Wash the filter cake with cold solvent (e.g., -20°C Ethanol/Water 50:50).
 - Caution: Do not use pure ethanol for washing, as it may redissolve the product.
- Drying: Dry the solid in a vacuum oven at 40-50°C for 12 hours.
 - Note: Nitro compounds can be thermally sensitive. Do not exceed 60°C.

Process Visualization (Workflow)

The following diagram illustrates the logical flow and decision gates for the purification process.



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Caption: Logical workflow for the recrystallization of **3-(Methylamino)-4-nitrophenol**, including decision gates for oiling-out remediation.

Analytical Validation Standards

To ensure the protocol's success, the final product must meet the following criteria.

Test	Method	Acceptance Criteria
Appearance	Visual	Bright orange/red crystalline needles or plates. No amorphous powder. [1]
Melting Point	Capillary (DSC preferred)	Sharp range (e.g., within 2°C). Note: Literature MP for precursors is ~92°C; target expected >100°C.
Purity	HPLC (C18 Column)	>98.5% Area under curve (254 nm).
Identity	¹ H-NMR (DMSO-d ₆)	Confirm methyl doublet (~2.9 ppm) and aromatic pattern (ABX system).

Troubleshooting Common Issues

- Low Yield: Mother liquor may still contain product. Concentrate the filtrate by 50% and cool again to harvest a "second crop" (purity will be lower).
- Persistent Color: If charcoal fails, the impurity may be an oxidation byproduct (azobenzene derivative). Consider column chromatography (Silica, Hexane:EtOAc) before recrystallization.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 167527, 3-Amino-4-nitrophenol (Structural Analog). Retrieved from [\[Link\]](#)

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